

(R)-3-N-Cbz-Aminopyrrolidine molecular weight and formula

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Compound of Interest

Compound Name: (R)-3-N-Cbz-Aminopyrrolidine

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Technical Guide: (R)-3-N-Cbz-Aminopyrrolidine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information on **(R)-3-N-Cbz-Aminopyrrolidine**, a chiral building block frequently utilized in the synthesis of pharmaceutical compounds.

Compound Data

The key quantitative data for **(R)-3-N-Cbz-Aminopyrrolidine** are summarized in the table below for quick reference.

| Property | Value | References |
|-------------------|---|---|
| Molecular Formula | C ₁₂ H ₁₆ N ₂ O ₂ | [1] [2] [3] [4] |
| Molecular Weight | 220.27 g/mol | [1] [2] [4] [5] [6] |
| CAS Number | 879275-77-1 | [1] [2] [3] |
| Synonyms | (R)-benzyl pyrrolidin-3-ylcarbamate | [3] |

Experimental Protocols

While specific, detailed experimental protocols from individual studies are proprietary and not available in public search results, a general methodology for the synthesis of N-Cbz protected aminopyrrolidines can be described.

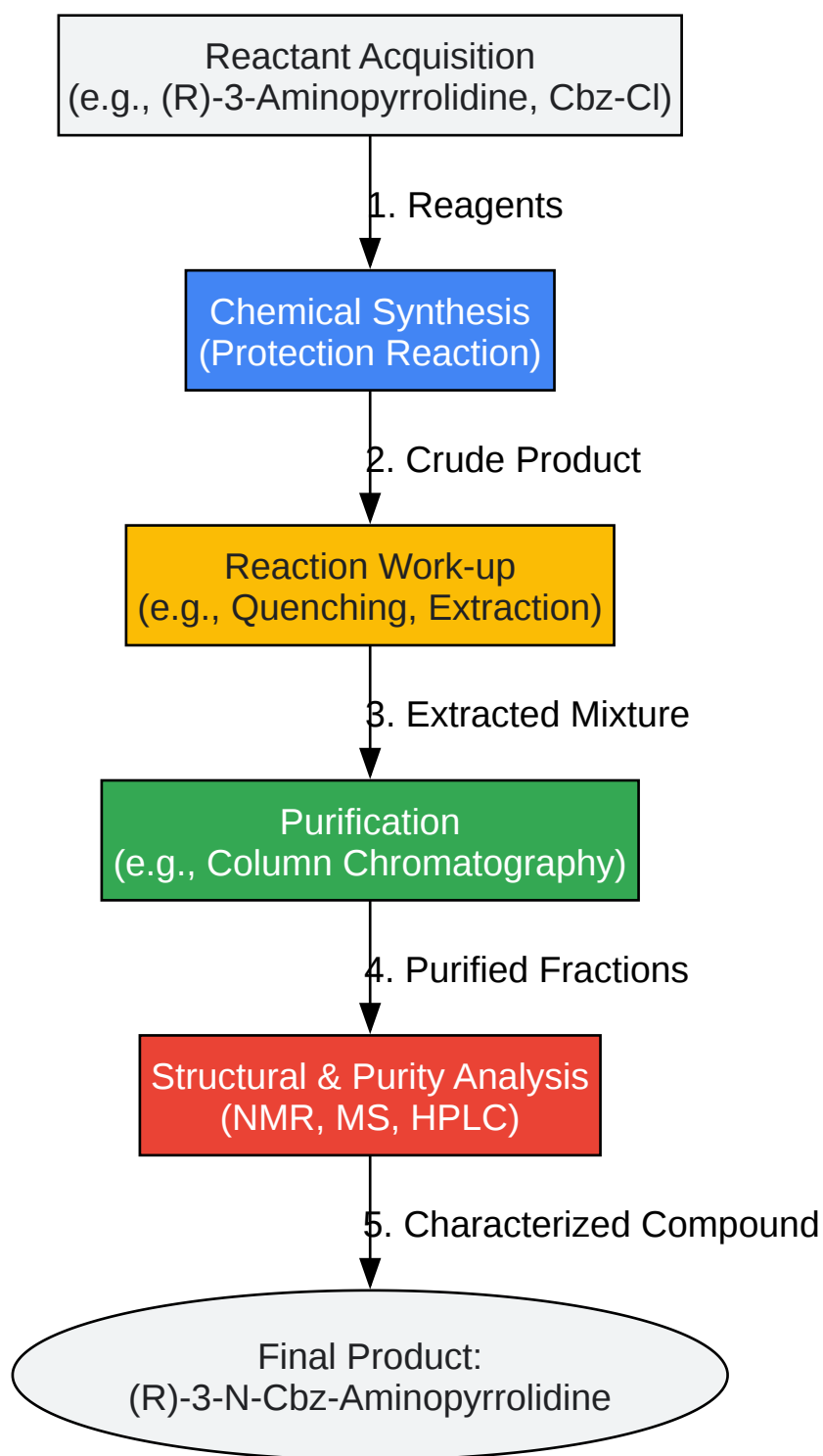
General Synthesis of N-Cbz-3-Aminopyrrolidine:

A common method for the synthesis of N-Cbz-3-aminopyrrolidine involves the reaction of 3-aminopyrrolidine with benzyl chloroformate (Cbz-Cl).^[7] This reaction is typically carried out under basic conditions to neutralize the hydrochloric acid byproduct.

- **Reactants:** 3-aminopyrrolidine, Benzyl chloroformate (Cbz-Cl).
- **Conditions:** The reaction is performed in a suitable solvent, such as an aqueous or alcoholic solution, in the presence of a base like sodium hydroxide or potassium carbonate.^[7]
- **Mechanism:** The amine group of 3-aminopyrrolidine acts as a nucleophile, attacking the electrophilic carbonyl carbon of benzyl chloroformate. This results in the formation of the N-Cbz protected amine and the release of hydrochloric acid, which is neutralized by the base.
- **Purification:** The resulting product would then be purified using standard laboratory techniques such as extraction, chromatography, and recrystallization to yield the final, pure **(R)-3-N-Cbz-Aminopyrrolidine**.

Illustrative Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like **(R)-3-N-Cbz-Aminopyrrolidine**.



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General workflow for chemical synthesis and characterization.

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References

- 1. (R)-3-N-CBZ-AMINOPYRROLIDINE | 879275-77-1 [chemicalbook.com]
- 2. 879275-77-1|(R)-3-N-Cbz-Aminopyrrolidine|BLD Pharm [bldpharm.com]
- 3. pschemicals.com [pschemicals.com]
- 4. chemimpex.com [chemimpex.com]
- 5. (R)-(-)-1-Cbz-3-aminopyrrolidine 97 122536-73-6 [sigmaaldrich.com]
- 6. lookchem.com [lookchem.com]
- 7. Page loading... [wap.guidechem.com]
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